# Practical Guide for the Reconstitution and Storage of Pep1-TGL

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| Compound of Interest | |
|---|---|
| Compound Name: | Pep1-TGL |
| Cat. No.: | B1151242 |

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## Application Notes

**Pep1-TGL** is a synthetic peptide that contains the 'TGL' motif, corresponding to the C-terminal region of the AMPA receptor subunit GluA1.[1][2] This peptide acts as a PDZ (Postsynaptic Density-95/Discs large/Zonula occludens-1) ligand.[1] Its structure and function make it a valuable tool for investigating glutamate receptor trafficking and protein-protein interactions at the postsynaptic density, which are crucial in synaptic plasticity and neurological research. **Pep1-TGL** is supplied as a white lyophilized solid and is soluble in water.[1][3]

## Quantitative Data Summary

For consistent and reproducible experimental results, proper handling and storage of **Pep1-TGL** are essential. The following tables summarize the key quantitative information for the reconstitution and storage of this peptide.

Table 1: Solubility and Storage Recommendations

| Parameter | Value | Source |
|---|---|---|
| Solubility | Soluble in water (up to 2 mg/mL) | [4][5] |
| Lyophilized Powder Storage | Desiccate at -20°C | [1][2][5] |
| Stock Solution Storage (-20°C) | Use within 1 month | [5] |
| Stock Solution Storage (-80°C) | Use within 6 months | [5] |

Table 2: Stock Solution Preparation Example (for a desired concentration)

| Desired Stock Concentration | Volume of Solvent to Add to 1 mg of Pep1-TGL | Volume of Solvent to Add to 5 mg of Pep1-TGL | Volume of Solvent to Add to 10 mg of Pep1-TGL |
|---|---|---|---|
| 1 mM | 1.01 mL | 5.05 mL | 10.10 mL |
| 5 mM | 202 µL | 1.01 mL | 2.02 mL |
| 10 mM | 101 µL | 505 µL | 1.01 mL |

Note: This table is based on a molecular weight of 990.14 g/mol for Pep1-TGL. [1][2][3][5] Always refer to the batch-specific molecular weight on the product's certificate of analysis for the most accurate calculations.

# Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Pep1-TGL**

This protocol outlines the steps for reconstituting lyophilized **Pep1-TGL** to create a stock solution.

Materials:

- Lyophilized **Pep1-TGL** peptide

- Sterile, nuclease-free water or desired buffer

- Sterile, low-retention microcentrifuge tubes

- Calibrated micropipettes and sterile tips

- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized **Pep1-TGL** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.

- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.

- Solvent Addition: Carefully add the calculated volume of sterile water or buffer to the vial to achieve the desired stock solution concentration (refer to Table 2 for examples).

- Dissolution: Gently vortex the vial to mix. For complete dissolution, incubation at 37°C for a short period or sonication in an ultrasonic bath may be beneficial, as recommended by some suppliers.[5]

- Visual Inspection: Visually inspect the solution to ensure that the peptide has fully dissolved and the solution is clear.

Protocol 2: Storage and Handling of **Pep1-TGL** Stock Solutions

Proper storage is critical to maintain the stability and activity of the **Pep1-TGL** peptide.
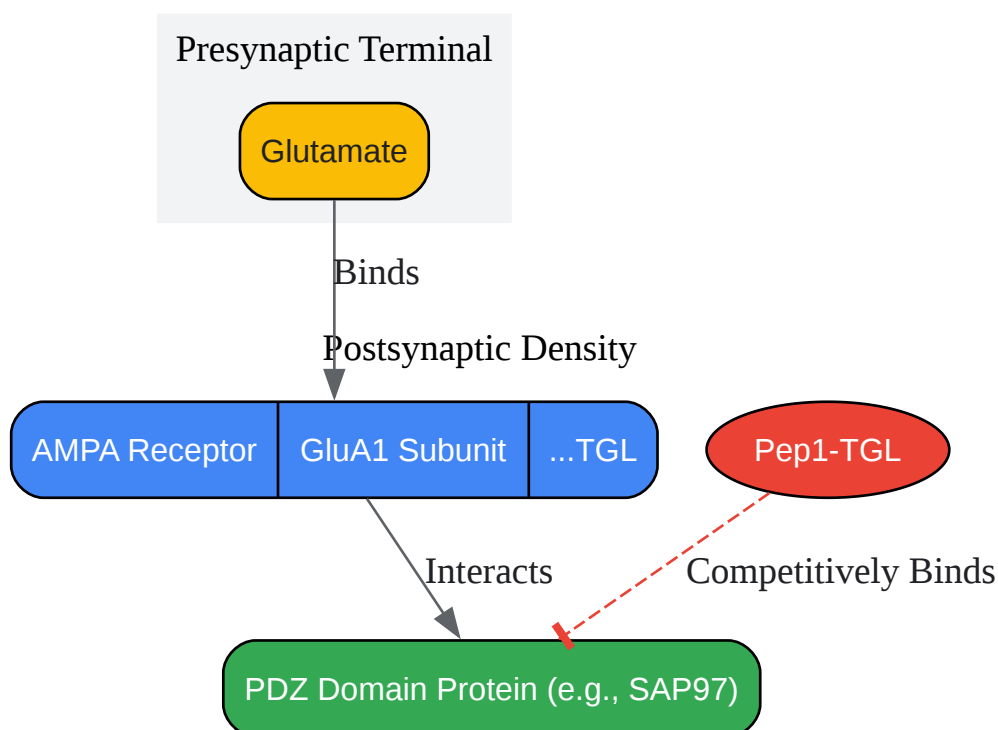
Procedure:

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes.[5]

- Short-Term Storage: For use within one month, store the aliquots at -20°C.[5]

- Long-Term Storage: For storage longer than one month, it is recommended to store the aliquots at -80°C, where they can be kept for up to six months.[5]

- Thawing: When ready to use, thaw an aliquot on ice. Avoid repeated freeze-thaw cycles of the same aliquot.

# Visualizations



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Caption: Workflow for the reconstitution and storage of **Pep1-TGL**.

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Caption: **Pep1-TGL** competitively inhibits the interaction between the GluA1 subunit of the AMPA receptor and PDZ domain proteins.

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